

An In-depth Technical Guide on 2-Methyloctanoic Acid: Discovery and History

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Compound of Interest

Compound Name: 2-Methyloctanoic acid

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An Introduction to 2-Methyloctanoic Acid

2-Methyloctanoic acid, a branched-chain fatty acid (BCFA), has garnered interest in various scientific fields due to its unique chemical properties and biological presence. This technical guide provides a comprehensive overview of its discovery, historical milestones, physicochemical properties, synthesis, and biological significance, with a focus on experimental details and underlying pathways.

I. Discovery and History

The history of **2-methyloctanoic acid** is intertwined with the broader exploration of branched-chain fatty acids in the mid-20th century. While an exact date and individual credited with its absolute first discovery remain elusive, key milestones in its synthesis and natural identification have been documented.

Early Synthesis: The first comprehensive report on the synthesis of a series of branched-chain fatty acids, including a method applicable to **2-methyloctanoic acid**, was published in 1950 by James Cason in the Journal of the American Chemical Society. This work provided a foundational methodology for creating such molecules in a laboratory setting, enabling further scientific investigation.

Natural Occurrence: **2-Methyloctanoic acid** is a naturally occurring compound, notably identified as a component of the uropygial gland secretions of various bird species. Research into the composition of these preen gland waxes dates back to the early 20th century, with systematic investigations intensifying in the mid-century. These studies revealed a complex mixture of lipids, including various branched-chain fatty acids like **2-methyloctanoic acid**, which contribute to the waterproofing and antimicrobial properties of feathers.

II. Physicochemical and Spectroscopic Data

A thorough understanding of the physical and chemical properties of **2-methyloctanoic acid** is crucial for its application in research and development.

Table 1: Physicochemical Properties of **2-Methyloctanoic Acid**

Property	Value	Source
Molecular Formula	C ₉ H ₁₈ O ₂	PubChem
Molecular Weight	158.24 g/mol	PubChem
Boiling Point	253-254 °C at 760 mmHg	The Good Scents Company[1]
Density	0.911 g/cm ³ (estimate)	ChemicalBook
Refractive Index	1.427 (estimate)	ChemicalBook
CAS Number	3004-93-1	PubChem[2]

Spectroscopic Data:

Spectroscopic analysis is essential for the structural elucidation and identification of **2-methyloctanoic acid**.

Table 2: Spectroscopic Data for **2-Methyloctanoic Acid**

Technique	Key Features
^1H NMR	Signals corresponding to the methyl, methylene, and methine protons of the branched alkyl chain, and the carboxylic acid proton.
^{13}C NMR	Resonances for the carboxyl carbon, the chiral carbon at the branch point, and the various carbons of the alkyl chain.
Infrared (IR)	Characteristic broad absorption band for the O-H stretch of the carboxylic acid, and a strong absorption for the C=O stretch.
Mass Spectrometry (MS)	Molecular ion peak and fragmentation pattern consistent with the structure of 2-methyloctanoic acid.

Note: Specific spectral data can be accessed through databases such as PubChem.

III. Experimental Protocols

A. Chemical Synthesis of **2-Methyloctanoic Acid**

Several synthetic routes to **2-methyloctanoic acid** have been developed. A common approach involves the oxidation of the corresponding alcohol, 2-methyloctanol.

Protocol: Oxidation of (-)-2-Methyloctanol to (+)-**2-Methyloctanoic Acid**

This protocol is adapted from established oxidation methods for secondary alcohols.

Materials:

- (-)-2-Methyloctanol
- Potassium permanganate (KMnO_4)
- Concentrated sulfuric acid (H_2SO_4)

- Sodium bisulfite (NaHSO_3)
- Diethyl ether
- 10% Sodium hydroxide (NaOH) solution
- Concentrated hydrochloric acid (HCl)
- Anhydrous magnesium sulfate (MgSO_4)
- Chloroform

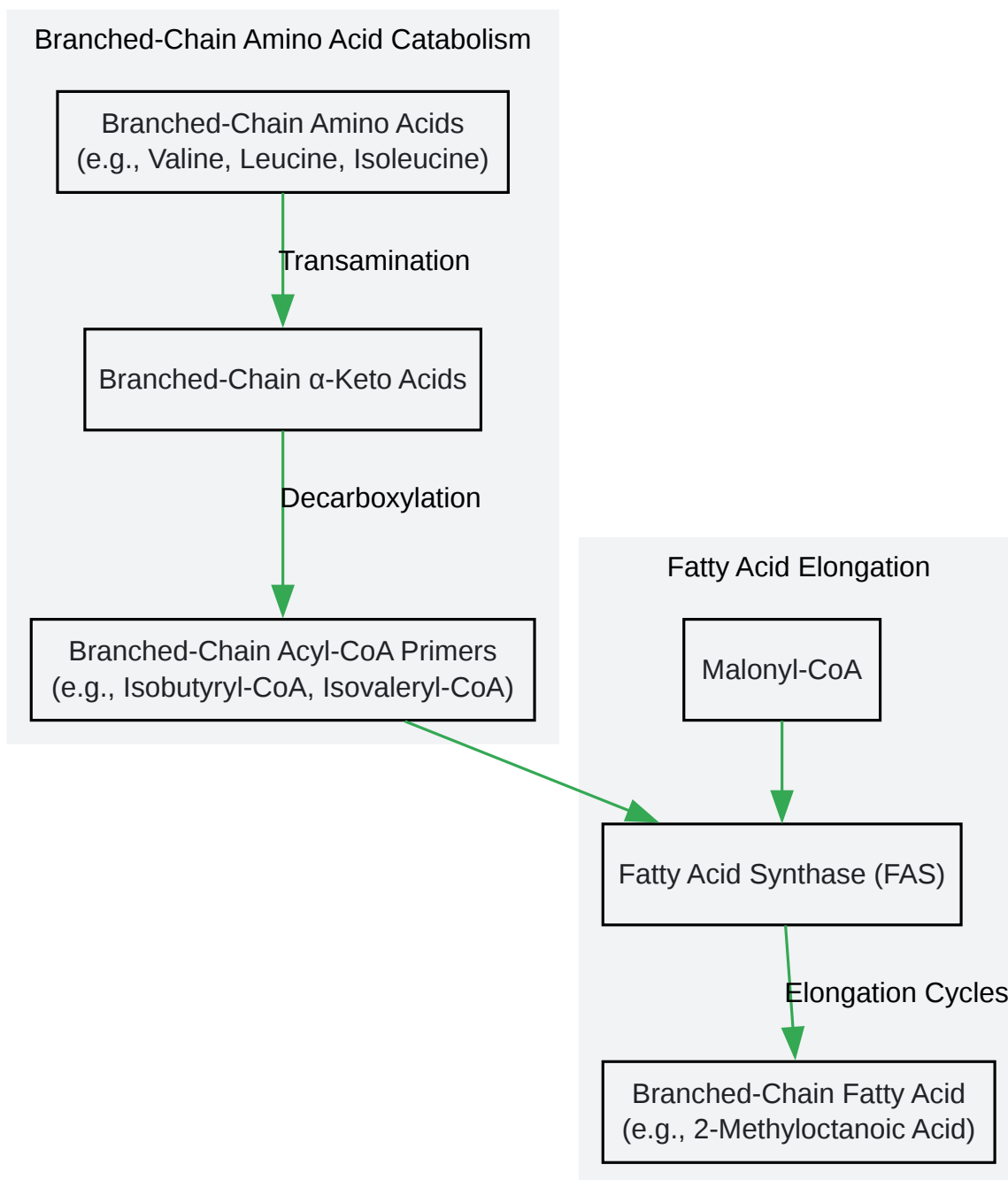
Procedure:

- In a reaction vessel, combine 21.2 g (147 mmol) of (-)-2-methyloctanol with 330 mL of water and 46.4 g of concentrated sulfuric acid.
- Cool the mixture in an ice bath and, with vigorous stirring, add 63.4 g (401 mmol) of potassium permanganate portion-wise over 7.3 hours, maintaining the temperature between 21-28°C.
- After the addition is complete, pour the reaction mixture into 270 mL of ice water.
- Add 52 g of sodium bisulfite to quench the excess potassium permanganate.
- Acidify the mixture to a pH of ≤ 1 with concentrated hydrochloric acid.
- Extract the aqueous layer with diethyl ether.
- Extract the combined ether layers with a 10% aqueous solution of sodium hydroxide.
- Acidify the aqueous hydroxide layer to a pH of ≤ 1 with concentrated hydrochloric acid.
- Extract the resulting aqueous layer with chloroform.
- Wash the chloroform extract with water, dry over anhydrous magnesium sulfate, and filter.
- Concentrate the filtrate under reduced pressure and distill the residue (91-94°C at 0.28 mmHg) to yield **(+)-2-methyloctanoic acid**.

B. Biosynthesis of Branched-Chain Fatty Acids

The biosynthesis of branched-chain fatty acids like **2-methyloctanoic acid** in organisms such as bacteria involves the utilization of branched-chain amino acid catabolites as primers for the fatty acid synthase (FAS) system.

Logical Workflow for BCFA Biosynthesis:



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Caption: Biosynthesis of branched-chain fatty acids.

IV. Biological Significance and Signaling Pathways

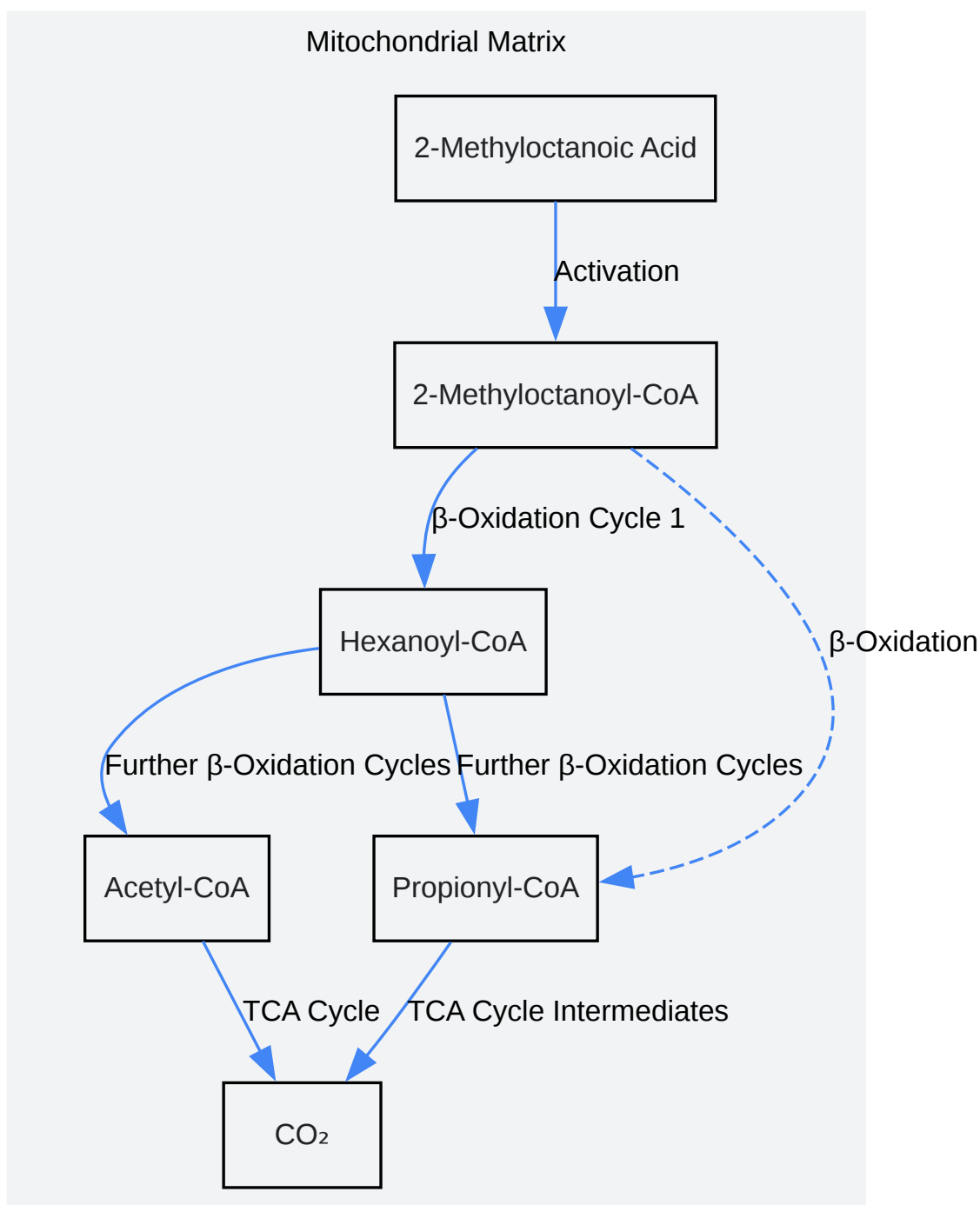
While specific signaling pathways directly modulated by **2-methyloctanoic acid** are not yet extensively characterized, its biological roles can be inferred from its metabolic fate and the general activities of branched-chain fatty acids.

A. Catabolism of **2-Methyloctanoic Acid**

Research has shown that **2-methyloctanoic acid** is catabolized in mammalian mitochondria.

Metabolic Pathway of **2-Methyloctanoic Acid**:

The primary metabolic pathway for **2-methyloctanoic acid** is mitochondrial β -oxidation.



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References

- 1. 2-methyl octanoic acid, 3004-93-1 [thegoodscentcompany.com]
- 2. 2-Methyloctanoic acid | C₉H₁₈O₂ | CID 94251 - PubChem [pubchem.ncbi.nlm.nih.gov]
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